

In Vitro Activity of mGluR3 Modulator-1: A Technical Guide

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Compound of Interest

Compound Name: *mGluR3 modulator-1*

Cat. No.: *B10801918*

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This technical guide provides an in-depth overview of the in vitro pharmacological profile of **mGluR3 modulator-1**, a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 3 (mGluR3).^[1] This document details its activity in a key functional assay, outlines the experimental protocol, and illustrates the relevant signaling pathways.

Core Data Summary

The following table summarizes the quantitative in vitro activity of **mGluR3 modulator-1**.

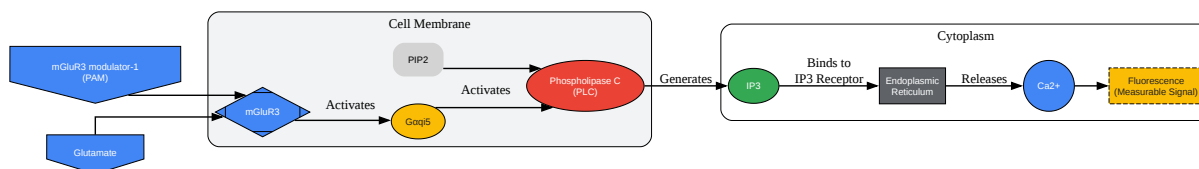
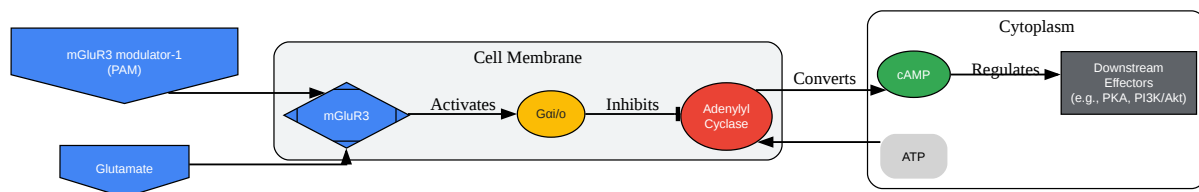
Parameter	Value (μM)	Assay	Cell Line	Receptor	G-Protein Chimera
EC50	1 - 10	Calcium Mobilization	HEK293T	mGluR3	Gqi5
Data sourced from MedChemEx press. ^[2]					

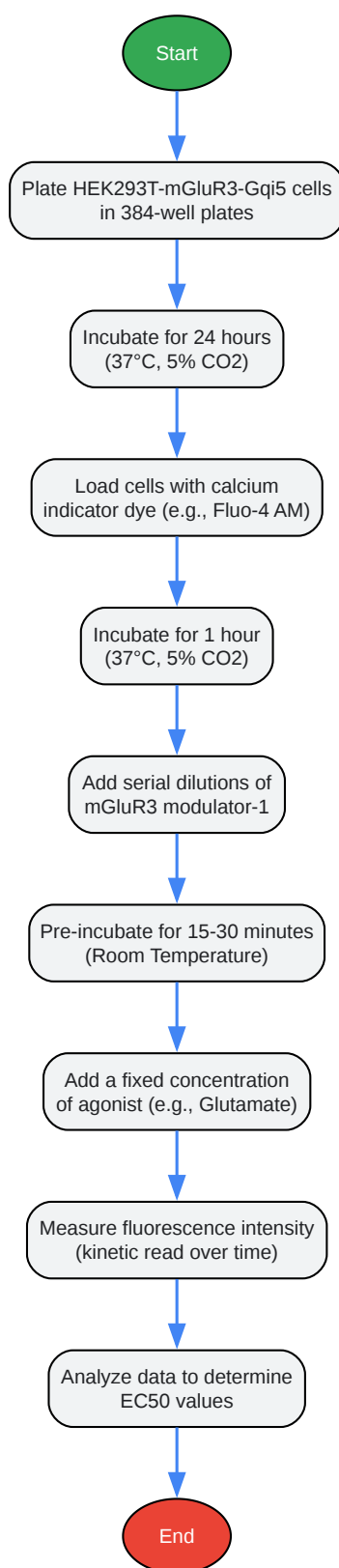
Signaling Pathways

mGluR3 is a class C G-protein coupled receptor (GPCR) that is endogenously coupled to the Gi/o pathway. Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[3][4][5] This can subsequently influence the activity of various downstream effectors, including the PI3K/Akt pathway.[4]

For the purposes of high-throughput screening and functional characterization, mGluR3 can be co-expressed with a chimeric G-protein, such as Gq15. This chimera allows the Gi/o-coupled receptor to signal through the Gq pathway, which activates phospholipase C (PLC). PLC, in turn, cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). The binding of IP3 to its receptor on the endoplasmic reticulum triggers the release of stored intracellular calcium (Ca^{2+}), which can be measured using fluorescent indicators.[6][7]

Below are diagrams illustrating both the native and the engineered signaling pathways for mGluR3.





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